

Application Notes and Protocols: SOMCL-863

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Compound of Interest

Compound Name: SOMCL-863

Cat. No.: B15580289

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Introduction

SOMCL-863 is a potent and selective small-molecule inhibitor of the c-Met receptor tyrosine kinase.^{[1][2]} Dysregulation of the HGF/c-Met signaling pathway is implicated in a variety of human cancers, contributing to tumor growth, proliferation, migration, invasion, and angiogenesis.^{[1][3]} **SOMCL-863** has demonstrated significant anti-tumor efficacy in both in vitro and in vivo models, making it a valuable tool for cancer research and a promising candidate for further therapeutic development.^[1]

These application notes provide detailed protocols for the preparation of **SOMCL-863** stock solutions and their application in common cell-based assays.

Compound Information

Table 1: Chemical and Physical Properties of **SOMCL-863**

| Property | Value | Reference |
|-------------------|---------------------------------------|--|
| Target | c-Met | [1] [2] |
| CAS Number | 1452310-87-0 | [2] |
| Molecular Formula | C23H24F3N5O3 | [2] |
| Molecular Weight | 475.46 g/mol | [2] |
| Appearance | Crystalline solid | (Typical for small molecule inhibitors) |
| Storage | Store at -20°C for long-term storage. | (General recommendation for similar compounds) |

Preparation of SOMCL-863 Stock Solutions

The following protocols are for the preparation of stock solutions of **SOMCL-863** for in vitro research purposes. For in vivo studies, formulation development will be required to ensure appropriate bioavailability and tolerability.

Reagents and Equipment

Table 2: Reagents and Equipment for Stock Solution Preparation

| Reagent/Equipment | Specifications |
|--|--|
| SOMCL-863 | Purity ≥98% |
| Dimethyl sulfoxide (DMSO) | Anhydrous, cell culture grade |
| 1.5 mL or 2.0 mL microcentrifuge tubes | Sterile, DNase/RNase-free |
| Pipettes and sterile filter tips | Calibrated, various volumes (e.g., P1000, P200, P20) |
| Vortex mixer | |
| Analytical balance | Readable to at least 0.1 mg |
| Personal Protective Equipment (PPE) | Lab coat, gloves, safety glasses |

Protocol for Preparing a 10 mM DMSO Stock Solution

This protocol describes the preparation of a 10 mM stock solution of **SOMCL-863** in DMSO. This is a common starting concentration for in vitro experiments.

Procedure:

- Safety Precautions: Work in a chemical fume hood and wear appropriate PPE, including a lab coat, gloves, and safety glasses.
- Weighing **SOMCL-863**:
 - Tare a sterile 1.5 mL microcentrifuge tube on an analytical balance.
 - Carefully weigh out 4.75 mg of **SOMCL-863** powder into the tared tube.
- Solubilization:
 - Add 1 mL of anhydrous, cell culture grade DMSO to the microcentrifuge tube containing the **SOMCL-863** powder.
 - Cap the tube securely.
- Dissolution:
 - Vortex the solution vigorously for 1-2 minutes, or until the compound is completely dissolved. Gentle warming in a 37°C water bath can aid dissolution if necessary. Visually inspect the solution to ensure there are no visible particles.
- Storage:
 - Aliquot the 10 mM stock solution into smaller, single-use volumes (e.g., 20-50 µL) in sterile microcentrifuge tubes. This will prevent repeated freeze-thaw cycles which can degrade the compound.
 - Store the aliquots at -20°C for up to 6 months or at -80°C for longer-term storage.

Table 3: Volumes of DMSO for Different Stock Concentrations (for 1 mg of **SOMCL-863**)

| Desired Stock Concentration | Molecular Weight (g/mol) | Volume of DMSO to Add to 1 mg of SOMCL-863 |
|-----------------------------|----------------------------|--|
| 1 mM | 475.46 | 2.103 mL |
| 5 mM | 475.46 | 420.6 μ L |
| 10 mM | 475.46 | 210.3 μ L |
| 20 mM | 475.46 | 105.2 μ L |

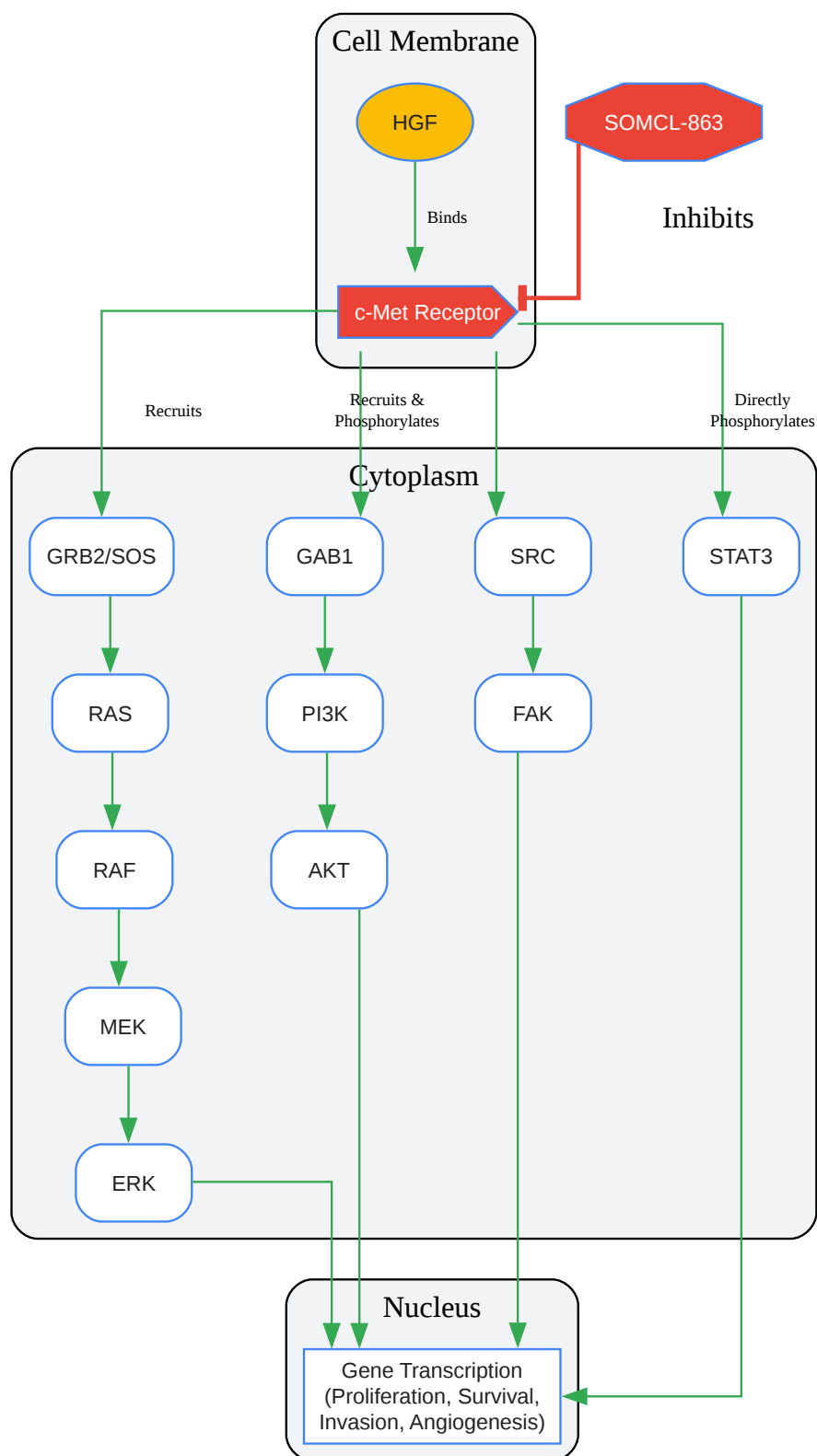
Application in Cell-Based Assays

SOMCL-863 can be used in a variety of cell-based assays to investigate its effects on c-Met signaling and cancer cell biology.

Experimental Workflow: In Vitro Cell Viability Assay

A common application for a c-Met inhibitor is to determine its effect on the viability of cancer cells that are dependent on c-Met signaling.





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